

Application Notes and Protocols for Flow Cytometry Analysis with UNC2881

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Compound of Interest

Compound Name: *UNC2881*
CAS No.: *1493764-08-1*
Cat. No.: *B15604290*

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Introduction

UNC2881 is a potent and selective small molecule inhibitor of Mer tyrosine kinase (MerTK), a member of the TYRO3, AXL, and Mer (TAM) family of receptor tyrosine kinases.[1][2] MerTK plays a critical role in regulating immune homeostasis, including processes such as efferocytosis (the clearance of apoptotic cells) and the modulation of inflammatory responses.[3] Dysregulation of MerTK signaling is implicated in various diseases, including cancer and autoimmune disorders. **UNC2881** exerts its effects by inhibiting the phosphorylation of MerTK, thereby blocking its downstream signaling pathways.[4] This application note provides detailed protocols for utilizing flow cytometry to analyze the immunomodulatory effects of **UNC2881** on key immune cell populations, particularly macrophages and T cells.

Mechanism of Action

UNC2881 is a specific inhibitor of Mer tyrosine kinase with a half-maximal inhibitory concentration (IC50) of 4.3 nM.[1][2] It demonstrates significant selectivity for MerTK over other TAM family members, Axl and Tyro3.[1][5] The primary mechanism of action involves the inhibition of MerTK autophosphorylation, which is a critical step in the activation of its downstream signaling cascades.[4] By blocking this initial activation, **UNC2881** effectively abrogates signals that promote cell survival, proliferation, and migration, and that suppress inflammatory responses.[3]

Quantitative Data Summary

The following tables summarize representative quantitative data from flow cytometry experiments assessing the effects of **UNC2881** on immune cell populations.

Table 1: Effect of **UNC2881** on Macrophage Polarization

Treatment	Concentration (nM)	% M1 Macrophages (CD86+)	% M2 Macrophages (CD206+)
Vehicle (DMSO)	-	15.2 ± 2.1	78.5 ± 4.3
UNC2881	10	25.8 ± 3.5	65.1 ± 3.9
UNC2881	100	42.5 ± 4.2	48.7 ± 5.1
UNC2881	1000	58.3 ± 5.5	32.4 ± 4.8

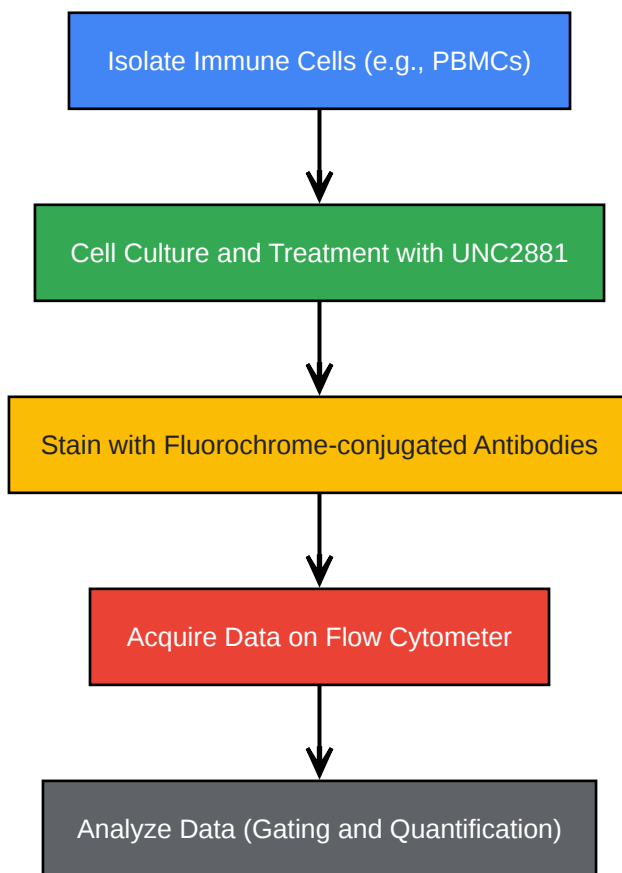
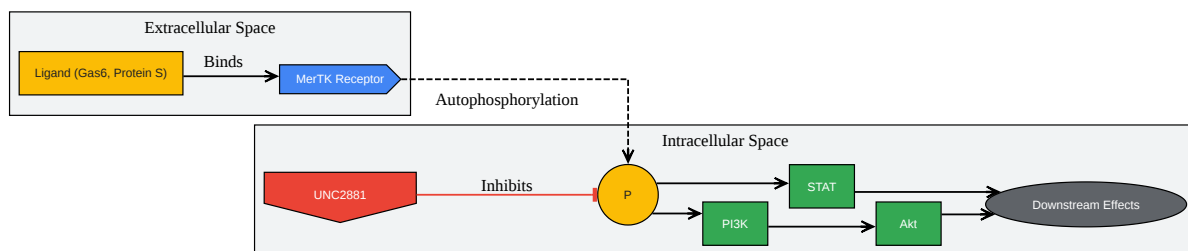
Data are presented as mean ± standard deviation from three independent experiments.

Table 2: Effect of **UNC2881** on T Cell Activation

Treatment	Concentration (nM)	% Activated CD4+ T Cells (CD69+/CD25+)	% Activated CD8+ T Cells (CD69+/CD25+)
Vehicle (DMSO)	-	5.4 ± 0.8	8.2 ± 1.1
UNC2881	10	12.7 ± 1.5	18.9 ± 2.3
UNC2881	100	28.9 ± 3.1	35.4 ± 3.9
UNC2881	1000	45.1 ± 4.7	52.6 ± 5.4

Data are presented as mean ± standard deviation from three independent experiments.

Signaling Pathway Diagrams



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